



# An In-depth Technical Guide to 5-(Benzyloxy)pyridin-3-amine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	5-(Benzyloxy)pyridin-3-amine	
Cat. No.:	B065836	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-(Benzyloxy)pyridin-3-amine**, a versatile heterocyclic building block in medicinal chemistry and materials science.

### **Core Molecular Data**

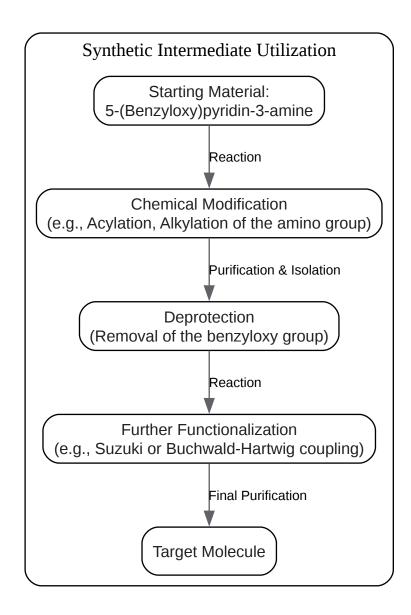
**5-(Benzyloxy)pyridin-3-amine** is an organic compound featuring a pyridine ring substituted with a benzyloxy group at the 5-position and an amino group at the 3-position.[1] This arrangement of functional groups makes it a valuable intermediate for the synthesis of more complex molecules.[1]

Property	Value	Source
Molecular Formula	C12H12N2O	[1][2][3][4]
Molecular Weight	200.24 g/mol	[2][3][5]
Alternate Names	3-Amino-5-benzyloxypyridine, 5-(phenylmethoxy)pyridin-3- amine	[4]
CAS Number	186593-25-9	[3][4]



### Synthetic Pathways and Logical Relationships

The synthesis of pyridine derivatives often involves multi-step reactions. A general logical workflow for the utilization of **5-(Benzyloxy)pyridin-3-amine** as a synthetic intermediate is outlined below. The benzyloxy group can serve as a protecting group, which can be selectively removed to allow for further functionalization.



Click to download full resolution via product page

Caption: Logical workflow for the use of **5-(Benzyloxy)pyridin-3-amine** in multi-step synthesis.

# **Experimental Protocols**



Detailed experimental protocols are crucial for reproducibility in scientific research. Below are representative methodologies for the synthesis and analysis of pyridine derivatives, which can be adapted for **5-(Benzyloxy)pyridin-3-amine**.

General Procedure for the Synthesis of Pyridine Derivatives:

A common method for synthesizing substituted pyridines involves a one-step, convergent approach from N-vinyl or N-aryl amides.[6] This process typically involves the activation of an amide with trifluoromethanesulfonic anhydride in the presence of a mild base like 2-chloropyridine, followed by the addition of a  $\pi$ -nucleophile and subsequent annulation to form the pyridine ring.[6] This method is valued for its compatibility with various functional groups and its ability to proceed under mild conditions.[6]

Spectroscopic Analysis of Pyridine Derivatives:

The structural confirmation of synthesized pyridine derivatives is typically achieved through a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are used to determine the chemical environment of the hydrogen and carbon atoms, respectively, providing detailed information about the molecular structure.
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the presence of specific functional groups, such as the N-H and C=N bonds in the pyridine ring.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the precise molecular weight and elemental composition of the compound.

# **Potential Applications and Biological Activity**

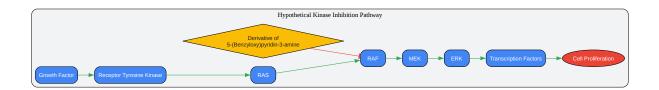
**5-(Benzyloxy)pyridin-3-amine** serves as a key building block in the development of biologically active compounds. The pyridine scaffold is a common feature in many pharmaceuticals.[1] This compound, in particular, is utilized in the synthesis of kinase inhibitors for potential cancer therapy.[2] Additionally, it is used in medicinal chemistry to create nitrogencontaining heterocycles for the development of new drugs targeting inflammatory and neurological diseases.[2] The amino group at the 3-position is of particular interest as it has



been shown in related structures to be a potential site for modifications that can lead to compounds with antibacterial activity.

Signaling Pathway Involvement (Hypothetical):

Given its use in developing kinase inhibitors, a potential mechanism of action for a derivative of **5-(Benzyloxy)pyridin-3-amine** could be the inhibition of a specific signaling pathway implicated in cell proliferation, such as the MAPK/ERK pathway.



#### Click to download full resolution via product page

Caption: A hypothetical signaling pathway showing the inhibitory action of a derivative.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Buy 5-(Benzyloxy)pyridin-3-amine | 186593-25-9 [smolecule.com]
- 2. 5-(Benzyloxy)pyridin-3-amine [myskinrecipes.com]
- 3. 5-苯甲氧基吡啶-3-胺 CAS#: 186593-25-9 [m.chemicalbook.com]
- 4. Page loading... [guidechem.com]



- 5. 5-(Benzyloxy)pyridin-2-amine | C12H12N2O | CID 22315276 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Direct Synthesis of Pyridine Derivatives [organic-chemistry.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-(Benzyloxy)pyridin-3-amine]. BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b065836#5-benzyloxy-pyridin-3-amine-molecular-weight-and-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com